

Application Notes and Protocols for Pycr1-IN-1 in Cell-Based Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyrroline-5-carboxylate reductase 1 (PYCR1) is a mitochondrial enzyme that catalyzes the final step in proline biosynthesis, converting pyrroline-5-carboxylate (P5C) to L-proline.[1][2][3] This process is crucial for various cellular functions, including protein synthesis, redox balance, and ATP production.[2] In numerous cancer types, such as liver, breast, lung, and gastric cancers, PYCR1 is significantly upregulated and has been linked to promoting cancer cell proliferation, migration, and resistance to therapy.[1][4] This makes PYCR1 an attractive therapeutic target in oncology.[5]

Pycr1-IN-1 is a small molecule inhibitor of PYCR1.[5][6] By blocking the enzymatic activity of PYCR1, **Pycr1-IN-1** interferes with proline metabolism, leading to a reduction in cancer cell growth.[6] These application notes provide detailed protocols for utilizing **Pycr1-IN-1** in various cell-based assays to investigate its anti-cancer effects.

Mechanism of Action

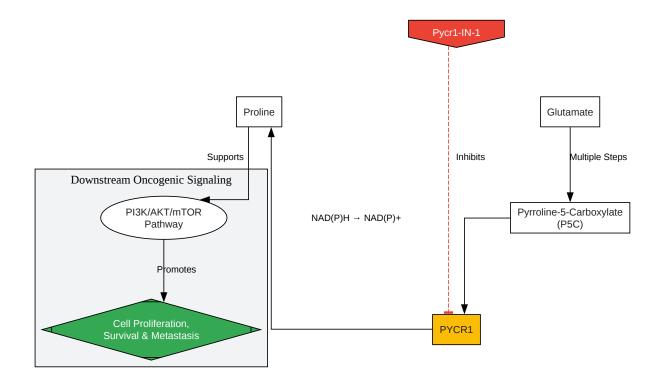
Pycr1-IN-1 directly inhibits the enzymatic function of PYCR1, which is responsible for the NAD(P)H-dependent reduction of P5C to proline.[2] The inhibition of PYCR1 disrupts the proline/pyrroline-5-carboxylate cycle, leading to decreased intracellular proline levels.[6] This disruption has several downstream consequences for cancer cells:



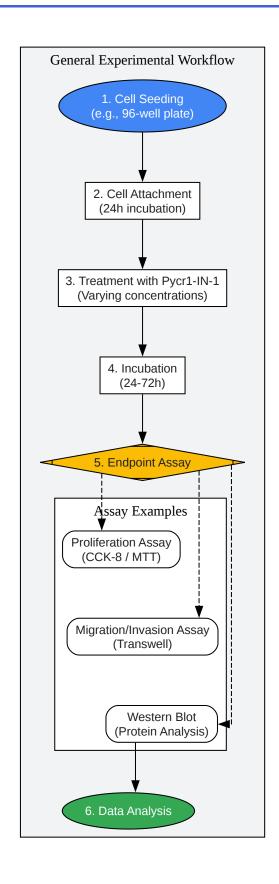
- Inhibition of Proliferation: Proline is essential for the synthesis of proteins and nucleotides required for cell division. By depleting proline, Pycr1-IN-1 can attenuate cancer cell proliferation.[6][7]
- Disruption of Redox Homeostasis: The conversion of P5C to proline by PYCR1 is coupled with the oxidation of NADH to NAD+. This process is vital for maintaining the mitochondrial NAD+/NADH ratio, especially under hypoxic conditions, to support TCA cycle activity and ATP production.[2][7] Inhibition of PYCR1 can disrupt this balance and induce cellular stress.
- Modulation of Signaling Pathways: PYCR1 activity has been shown to influence key
 oncogenic signaling pathways. Inhibition of PYCR1 can lead to the downregulation of
 pathways such as PI3K/AKT/mTOR, MAPK/ERK, and JAK/STAT, which are critical for cancer
 cell growth, survival, and metastasis.[1][8][9][10]

Signaling Pathway of PYCR1 and Inhibition by Pycr1-IN-1









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